

Flurazole Basic Properties and Environmental Fate

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Compound Focus: Flurazole

CAS No.: 72850-64-7

Cat. No.: S602702

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The table below summarizes key data for **Flurazole**, which is a herbicide safener often used in seed treatments alongside herbicides like alachlor or metolachlor [1].

Property	Value / Description	Notes / Significance
IUPAC Name	benzyl 2-chloro-4-trifluoromethyl-1,3-thiazole-5-carboxylate [1]	-
CAS RN	72850-64-7 [1]	-
Molecular Formula	C ₁₂ H ₇ ClF ₃ NO ₂ S [1]	-
Molecular Mass	321.70 [1]	-
Water Solubility	0.5 mg/L (at 25°C, pH 7) [1]	Low. Suggests potential for adsorption to soil/sediment.
Octanol-Water Partition Coefficient (Log P)	3.69 [2]	Moderately high. Indicates potential for bioaccumulation.

Property	Value / Description	Notes / Significance
Soil Degradation	Rapidly degraded in soil [2]	Breakdown is primarily microbial, forming water-soluble metabolites [2].
Mode of Action	Enhances cytochrome P450-mediated oxidative metabolism of the herbicide and its subsequent conjugation [1]	Suggests potential metabolic degradation pathways in plants.

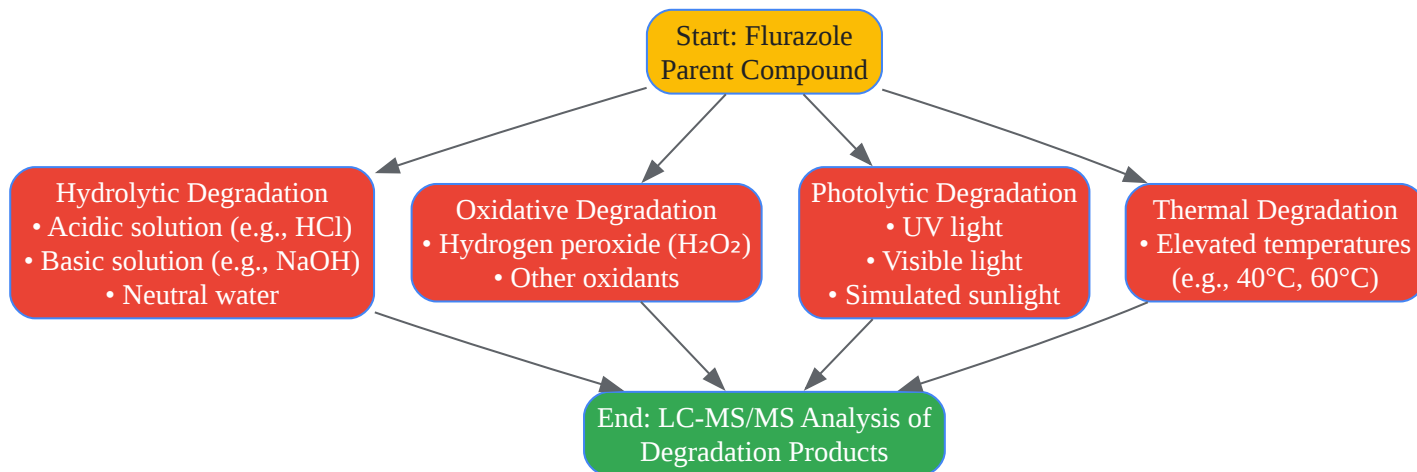
Guidance for Designing Degradation Studies

Based on the properties of **Flurazole** and established scientific practices, here are methodologies and considerations for identifying its degradation products.

1. Suggested Analytical Techniques Hyphenated chromatographic and spectroscopic techniques are the most appropriate tools for separating and identifying unknown degradation products.

- **LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry):** This is a powerful method for detecting and characterizing degradation products, even in complex matrices. It combines the separation power of liquid chromatography with the high sensitivity and structural elucidation capabilities of mass spectrometry [3] [4] [5].
- **HPLC-ESI-MS/MS:** Using Electrospray Ionization (ESI) with HPLC-MS/MS is particularly effective for the analysis of a wide range of organic molecules, including pesticides and pharmaceuticals. The fragmentation patterns (MS/MS spectra) are crucial for proposing structural formulas of unknown compounds [4].

2. Key Experimental Conditions to Test Forced degradation studies should expose the compound to various stress conditions to simulate different environmental and storage scenarios. The following workflow outlines a systematic approach.



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3. Structural Elucidation Strategy When degradation products are detected, follow a systematic identification process [4]:

- **Use High-Resolution Mass Spectrometry (HRMS):** Determine the accurate mass of the molecular ion to propose a molecular formula.
- **Analyze Isotope Distribution:** Chlorine and fluorine atoms in **Flurazole** have characteristic isotope patterns that can be tracked in its degradation products [4].
- **Interpret MS/MS Fragmentation Patterns:** The way a molecule breaks apart in the mass spectrometer provides fingerprints for its structure. Compare the fragments of the degradation product with those of the parent **Flurazole** molecule.
- **Cross-Reference with Literature:** While direct data on **Flurazole** is scarce, the degradation pathways of structurally similar compounds (e.g., containing trichloromethyl-thiazole groups) can offer valuable clues.

Troubleshooting Common Challenges

- **Challenge: Low abundance of degradation products.**
 - **Solution:** Consider using solid-phase extraction (SPE) to preconcentrate your samples before LC-MS/MS analysis. This was successfully used to detect minor photodegradation products in a study on the insecticide ethiprole [6].
- **Challenge: Differentiating excipient peaks from degradation peaks.**

- **Solution:** Always run a control (placebo) sample containing all formulation ingredients except **Flurazole** under the same degradation conditions. This helps identify peaks that are not related to the degradation of the active ingredient [4].
- **Challenge: Lack of reference standards.**
 - **Solution:** Without authentic standards, structural identification remains tentative. However, you can increase confidence by using multiple detection techniques (e.g., UV and MS) and by logically proposing degradation pathways based on the stress conditions applied.

Regulatory Considerations

For drug development, be aware that regulatory agencies like ANVISA (Brazil) have published specific resolutions, such as Resolution No. 964/2025, that define general requirements for conducting forced degradation studies on medicines containing synthetic and semi-synthetic APIs [7]. Adhering to such guidelines is crucial for product registration.

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degradation-product-identification]

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